

Linalyl Benzoate: Application Notes for Fragrance Professionals

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Compound of Interest

Compound Name: *Linalyl benzoate*

Cat. No.: B092885

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Introduction

Linalyl benzoate (CAS No. 126-64-7) is an ester of linalool and benzoic acid, valued in the fragrance industry for its complex and tenacious floral aroma.^{[1][2]} This document provides detailed application notes, experimental protocols, and safety data for the use of **linalyl benzoate** as a fragrance ingredient, intended for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Linalyl benzoate is a colorless to pale yellow liquid with a characteristic floral, balsamic, and slightly fruity scent, often described as reminiscent of tuberose, gardenia, and jasmine.^{[3][4][5]} Its stability and blending capabilities make it a versatile component in a wide array of fragrance compositions.^{[1][2]}

Property	Value	Reference
Molecular Formula	C ₁₇ H ₂₂ O ₂	[6]
Molecular Weight	258.36 g/mol	[6]
Boiling Point	213 °C (lit.)	[7][8]
Density	0.98 g/mL at 25 °C (lit.)	[7][8]
Refractive Index	n _{20/D} 1.508 (lit.)	[7][8]
Flash Point	>93.3 °C (>200.0 °F) Closed Cup	[9]
Solubility	Insoluble in water; Soluble in alcohol and oils.	[1][2]
LogP	6.14	[7]
Vapor Pressure	0.0133 hPa	[5]
FEMA Number	2638	[7]

Olfactory Profile and Applications

Linalyl benzoate imparts a rich, sweet, and floral character with balsamic and fruity undertones.[2][10] It is a key ingredient in floral and oriental fragrance types, where it provides warmth, softness, and excellent diffusion.[3][4]

Applications:

- Fine Fragrances: Used in perfumes and colognes to enhance floral accords, particularly those featuring tuberose, ylang-ylang, and jasmine.[2][3]
- Cosmetics and Personal Care: Incorporated into lotions, creams, soaps, and deodorants for its pleasant scent and good stability in various bases.[1][4]
- Home Care: Utilized in candles, air fresheners, and fabric care products to provide a long-lasting floral fragrance.[2]

- Flavoring Agent: Recognized as a flavoring agent in the food industry.[1]

Recommended Usage Levels:

- Up to 8.0% in fragrance concentrates.[3]

Stability and Performance

Linalyl benzoate exhibits good stability in a variety of product bases, making it a reliable ingredient for perfumers.

Product Base	pH	Stability
Acid Cleaner	2	Good
Fabric Conditioner	3	Good
Antiperspirant	3.5	Good
Shampoo	6	Good
APC (All-Purpose Cleaner)	9	Good
Liquid Fabric Detergent	9	Good
Soap	10	Good
Powder Detergent	10.5	Medium
Liquid Bleach	11	Poor

Data adapted from Givaudan.[5]

Experimental Protocols

Protocol for Purity Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general method for determining the purity of **linalyl benzoate**.

Objective: To identify and quantify **linalyl benzoate** and any impurities.

Instrumentation:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS).
- Column: A non-polar column such as a DB-5ms (30 m x 0.25 mm x 0.25 μ m) is suitable.

Reagents:

- **Linalyl benzoate** sample.
- High-purity solvent for dilution (e.g., ethanol or hexane).

Procedure:

- Sample Preparation: Prepare a 1% solution of **linalyl benzoate** in the chosen solvent.
- GC-MS Parameters:
 - Injector Temperature: 250 °C
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Oven Temperature Program:
 - Initial temperature: 70 °C, hold for 2 minutes.
 - Ramp to 280 °C at 10 °C/min.
 - Hold at 280 °C for 10 minutes.
 - MS Transfer Line Temperature: 280 °C
 - Ion Source Temperature: 230 °C
 - Ionization Mode: Electron Impact (EI) at 70 eV.
 - Mass Scan Range: 40-400 amu.
- Data Analysis:

- Identify the **linalyl benzoate** peak based on its retention time and mass spectrum.
- Integrate the peak areas of all detected compounds.
- Calculate the purity of **linalyl benzoate** as the percentage of its peak area relative to the total peak area.



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GC-MS Analysis Workflow for **Linalyl Benzoate** Purity.

Protocol for Skin Sensitization Assessment: Human Repeated Insult Patch Test (HRIPT)

This protocol is a standardized method to assess the potential of a substance to induce skin sensitization.

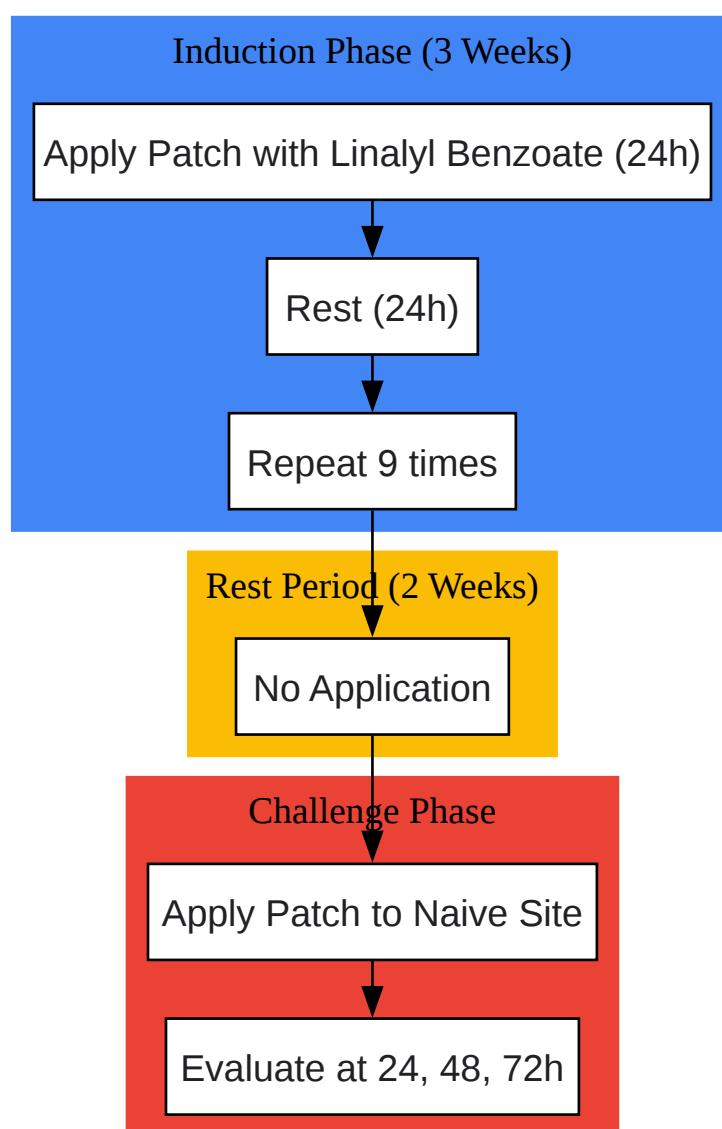
Objective: To determine if repeated application of **linalyl benzoate** to human skin will induce contact dermatitis.

Methodology: Based on the RIFM standard HRIPT protocol.[\[10\]](#)

Phases:

- Induction Phase (3 weeks):
 - Patches containing a specific concentration of **linalyl benzoate** in a suitable vehicle (e.g., 75% diethyl phthalate/25% ethanol) are applied to the backs of volunteers for 24 hours. [\[10\]](#)
 - After a 24-hour rest period, a new patch is applied to the same site.[\[10\]](#)

- This is repeated for a total of nine applications over three weeks.[10]
- Rest Period (2 weeks): No applications are made.
- Challenge Phase:
 - A single patch with **linalyl benzoate** is applied to a naive skin site.[10]
 - The site is evaluated for any reaction at 24, 48, and 72 hours after application.[10]
 - A lack of reaction at the challenge site indicates a low potential for skin sensitization at the tested concentration.



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Human Repeated Insult Patch Test (HRIPT) Workflow.

Protocol for Sensory Panel Evaluation

This protocol provides a framework for the sensory evaluation of **linalyl benzoate**.

Objective: To characterize the olfactory profile of **linalyl benzoate** over time.

Panelists: A trained panel of at least 10-15 individuals with demonstrated olfactory acuity.

Materials:

- **Linalyl benzoate** (10% solution in odorless solvent like diethyl phthalate).
- Standard fragrance blotters.
- Odor-free evaluation booths.

Procedure:

- Preparation: Dip fragrance blotters into the **linalyl benzoate** solution to a depth of 1 cm.
- Evaluation: Panelists evaluate the blotters at specified time intervals (e.g., initial, 30 minutes, 1 hour, 4 hours, 24 hours).
- Descriptors: Panelists rate the intensity of various olfactory descriptors (e.g., floral, sweet, fruity, balsamic, woody) on a labeled magnitude scale (LMS).
- Data Analysis: The mean intensity ratings for each descriptor at each time point are calculated and plotted to create a fragrance profile over time.

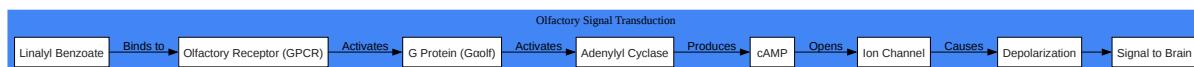
Safety Information

Linalyl benzoate has been evaluated for safety by the Research Institute for Fragrance Materials (RIFM) and is considered safe for use in fragrance compositions under the current conditions of use.[\[11\]](#)

- Acute Oral Toxicity (Rat): LD₅₀ > 5000 mg/kg[3]
- Acute Dermal Toxicity (Rabbit): LD₅₀ > 5000 mg/kg[3]
- Skin Sensitization: Not expected to be a skin sensitizer.[11]
- Genotoxicity: Not found to be genotoxic.[11]
- Phototoxicity/Photoallergenicity: Not expected to be phototoxic or photoallergenic.[11]

Olfactory Signaling Pathway

The perception of **linalyl benzoate**, like other odorants, is initiated by its interaction with olfactory receptors (ORs), which are G protein-coupled receptors (GPCRs) located in the olfactory epithelium.



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Generalized Olfactory Signaling Pathway.

Conclusion

Linalyl benzoate is a valuable and versatile fragrance ingredient with a well-established safety profile. Its rich floral aroma and good stability make it suitable for a wide range of applications in the fragrance and consumer product industries. The protocols provided in this document offer a framework for the quality control, safety assessment, and sensory evaluation of this important fragrance material.

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